

# "comparative analysis of synthetic routes to 4-methoxy-6-nitroindole"

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## Compound of Interest

Compound Name: 4-Methoxy-6-nitroindole

Cat. No.: B070340

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## Comparative Analysis of Synthetic Routes to 4-Methoxy-6-Nitroindole

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of prominent synthetic routes to **4-methoxy-6-nitroindole**, a key intermediate in the synthesis of various biologically active compounds. The following sections detail the methodologies, present comparative data, and provide comprehensive experimental protocols for the most relevant synthetic strategies.

### Executive Summary

The synthesis of **4-methoxy-6-nitroindole** can be approached through several distinct pathways. This guide focuses on three primary strategies:

- The Batcho-Leimgruber Indole Synthesis: A classical and versatile method for constructing the indole ring system.
- The Reissert Indole Synthesis: A well-established route that offers an alternative approach to indole formation.
- The Makosza Indole Synthesis: A more direct, one-pot method for the synthesis of 4-nitroindoles from substituted anilines.

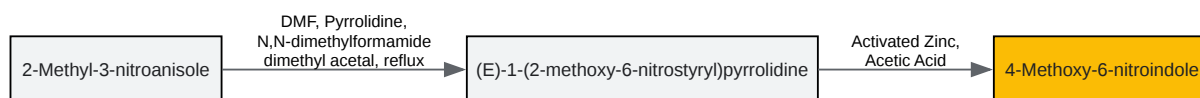
Each route presents unique advantages and disadvantages in terms of starting material availability, reaction conditions, yield, and scalability. The selection of a particular route will depend on the specific requirements of the research or development project.

## Data Presentation

Parameter	Batcho-Leimgruber Synthesis	Reissert Synthesis	Makosza Synthesis
Starting Materials	2-Methyl-3-nitroanisole	2-Methyl-3-nitroaniline	m-Nitroaniline, Enolizable Ketone
Key Intermediates	(E)-1-(2-methoxy-6-nitrostyryl)pyrrolidine	Ethyl N-(2-methyl-3-nitrophenyl)formimidate	Anionic $\sigma$ H adduct
Overall Yield	Moderate	Good	Moderate to Good
Number of Steps	2	2	1
Reaction Conditions	Reflux, Acidic reduction	High temperature, Strong base	Strong base (t-BuOK)
Scalability	Good	Moderate	Good
Substrate Scope	Broad	Broad for 4-nitroindoles	Dependent on enolizable ketone

## Synthetic Pathway Visualizations

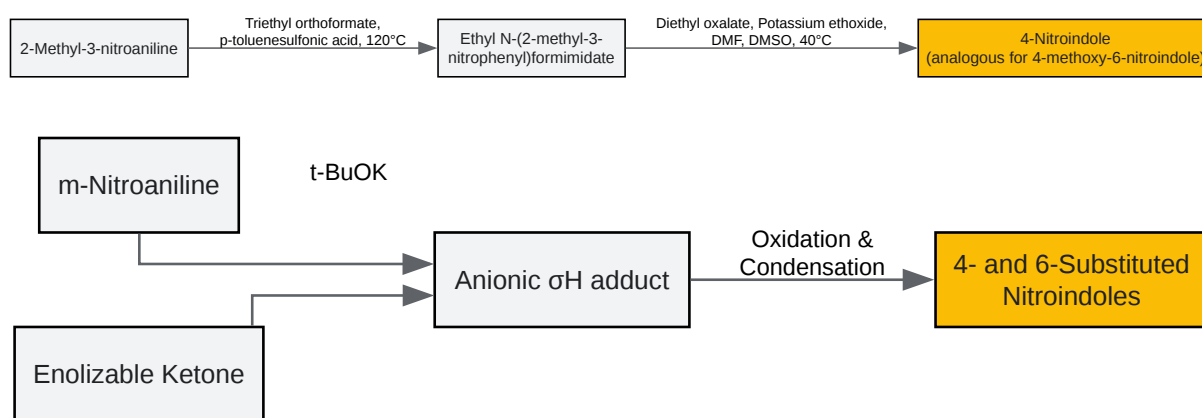
### Batcho-Leimgruber Indole Synthesis



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Caption: Batcho-Leimgruber synthesis of **4-methoxy-6-nitroindole**.

## Reissert Indole Synthesis



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